

The Regulatory Landscape of 12-Hydroxystearic Acid in Cosmetics: A Technical Guide

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Compound of Interest

Compound Name: 12-Hydroxystearic acid

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An In-depth examination of the regulatory framework, safety assessments, and toxicological data for **12-Hydroxystearic Acid** (12-HSA) in cosmetic applications.

Introduction

12-Hydroxystearic acid (CAS No. 106-14-9), a saturated fatty acid derived from the hydrogenation of castor oil, is a versatile ingredient in the cosmetics and personal care industry. It primarily functions as a surfactant, cleansing agent, emollient, and thickener in a wide array of products.^[1] Its natural origin and multifunctional properties make it a popular choice for formulators.^{[2][3]} This technical guide provides a comprehensive overview of the regulatory status of **12-hydroxystearic acid**, summarizing key safety assessments and toxicological data for researchers, scientists, and drug development professionals.

Regulatory Status

The use of **12-hydroxystearic acid** in cosmetic products is permissible in major global markets, with its safety affirmed by scientific bodies.

United States

In the United States, the Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **12-hydroxystearic acid**, which they refer to as Hydroxystearic Acid. The CIR Expert Panel, an independent body of scientists, reviews the safety of cosmetic ingredients. After a thorough evaluation of the available scientific data, the CIR Expert Panel concluded in 2015

that hydroxystearic acid is "safe as a cosmetic ingredient in the present practices of use and concentration."^[4] This conclusion was reaffirmed in a subsequent review in 2019.^{[5][6]}

The U.S. Food and Drug Administration (FDA) includes **12-hydroxystearic acid** on its list of indirect food additives, specifically as a component of paper and paperboard and as a lubricant with incidental food contact.^{[4][7]} The FDA's authority over cosmetics was expanded with the Modernization of Cosmetics Regulation Act of 2022 (MoCRA), which introduced new requirements for facility registration, product listing, and safety substantiation.^[8]

European Union

In the European Union, **12-hydroxystearic acid** is permitted for use in cosmetic products under the general provisions of the Cosmetics Regulation (EC) No 1223/2009.^{[4][9]} There are no specific concentration limits or restrictions outlined in the annexes of the regulation for this ingredient.^[4]

However, a recent development in 2024 by the European Chemicals Agency (ECHA) has led to the reclassification of **12-hydroxystearic acid** as environmentally hazardous, specifically toxic to aquatic life.^{[10][11]} This change primarily affects the packaging, labeling (requiring the appropriate hazard symbols), and transportation of the raw material and products containing it, necessitating updates to Material Safety Data Sheets (MSDS).^[10] This environmental classification does not currently restrict its use within cosmetic formulations from a human safety perspective.

Concentration of Use in Cosmetics

The use of **12-hydroxystearic acid** in cosmetics has seen a significant increase. In 1999, its use was reported in only two product categories. By 2015, this number had grown to 99 formulations across various product types. The maximum reported concentrations have also risen, as detailed in the table below.

Product Category	Maximum Concentration of Use (%)
1999 Reported Uses	
Lipsticks	2.5
Deodorants	5-10
2015 Reported Uses	
"Other" Make-up Formulations	13.2
Eyeliners	13.1
Lipsticks	12.3
2022 Reported Uses (for Polyhydroxystearic Acid)	
Lipsticks	14.2

Data sourced from the Cosmetic Ingredient Review.[5]

Toxicological Profile & Safety Assessment

The safety of **12-hydroxystearic acid** has been substantiated through a range of toxicological studies. The CIR Expert Panel's review is a key source of this data.

Dermal Irritation and Sensitization

Based on studies available for hydrogenated castor oil and related fatty acids, ECHA concludes that **12-hydroxystearic acid** is not expected to be a skin or eye irritant.[12] The CIR panel noted that while some antiperspirant prototype formulations containing 12-HSA showed irritation under exaggerated occluded patch testing conditions, these formulations are generally not irritating in actual use.[4]

A Local Lymph Node Assay (LLNA) was conducted to evaluate the skin sensitization potential of **12-hydroxystearic acid**. In this study, concentrations of 10%, 25%, and 50% **12-hydroxystearic acid** in dimethyl sulfoxide were applied to the ears of mice. The concentration required to produce a three-fold increase in lymphocyte proliferation (EC3) was calculated to be 16%, leading to the conclusion that **12-hydroxystearic acid** is a sensitizer in this assay.

However, the overall conclusion of the CIR Expert Panel is that **12-hydroxystearic acid** is safe when formulated to be non-irritating and non-sensitizing.[6]

Genotoxicity

12-Hydroxystearic acid has been evaluated for its potential to cause genetic mutations in a variety of assays. It was found to be not mutagenic in the Ames test with Salmonella typhimurium strains TA1535, TA100, TA1537, TA1538, and TA98. It also did not produce chromosome aberrations in Chinese hamster ovary cells and was not mutagenic in the L5178Y TK+/- mouse lymphoma assay, both with and without metabolic activation. An earlier finding of mutagenicity in E. coli strain Hs30 was noted, but the collective evidence from more recent and comprehensive studies supports a lack of genotoxic potential relevant to cosmetic use.

Carcinogenicity

An 18-month carcinogenicity study involving subcutaneous injection of **12-hydroxystearic acid** resulted in the classification of the substance as "tentatively carcinogenic." However, the CIR Expert Panel concluded that the sarcomas observed at the injection site were a result of a physical phenomenon and not indicative of the chemical's carcinogenic potential through dermal application in cosmetics.[4]

Systemic Toxicity

A 90-day subchronic oral toxicity study in rats showed a reduced growth rate at dietary concentrations of 8.7% and 17.3% **12-hydroxystearic acid**, but not at 4.3%.[6] This effect was attributed to the lower caloric density of the feed and not to systemic toxicity, as confirmed in a subsequent study.[6] Hematological and microscopic evaluations in these studies were unremarkable.[6]

Experimental Protocols

Detailed protocols for the specific studies on **12-hydroxystearic acid** are not publicly available. However, the methodologies generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Local Lymph Node Assay (LLNA) - General Protocol

The LLNA is a method to assess the skin sensitization potential of a substance. The general workflow is as follows:

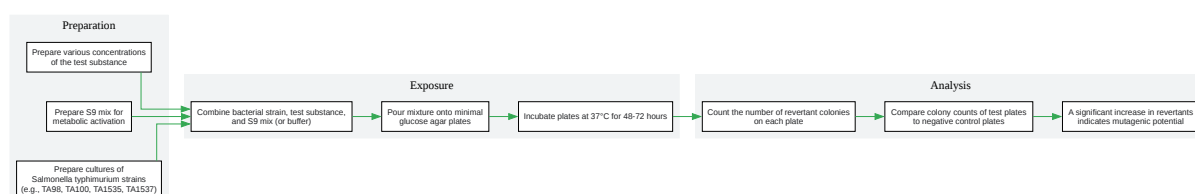


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Caption: General workflow of the Local Lymph Node Assay (LLNA).

Bacterial Reverse Mutation Test (Ames Test) - General Protocol

The Ames test is a widely used method to assess the mutagenic potential of a chemical.



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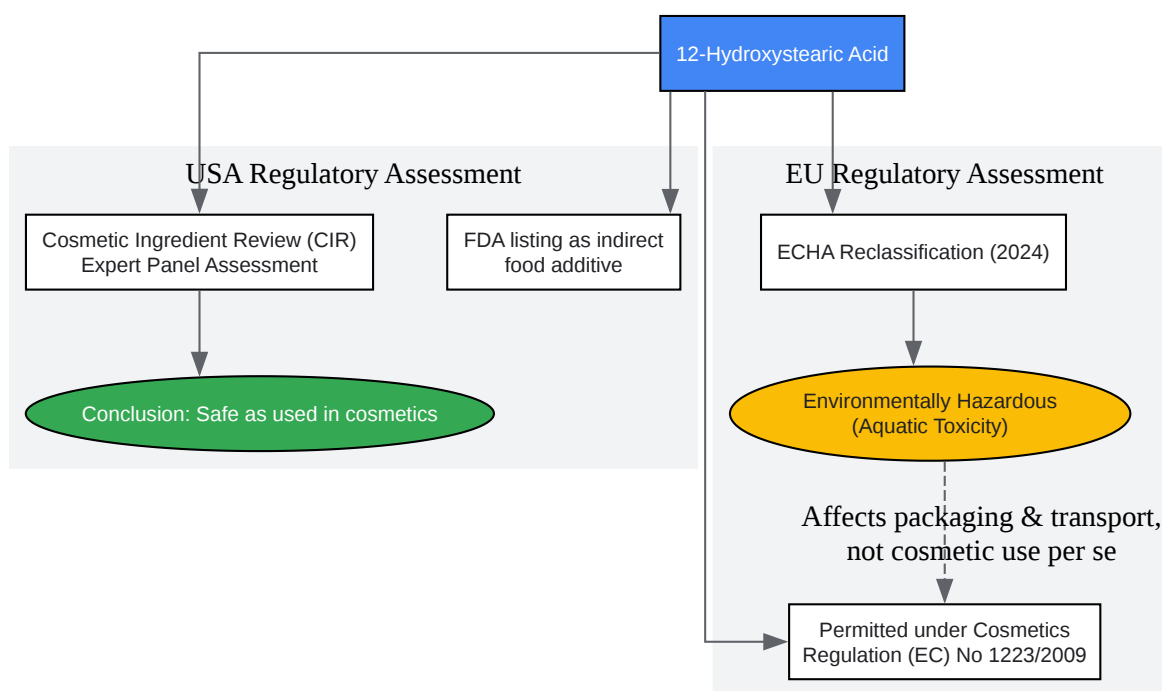
Caption: General workflow of the bacterial reverse mutation (Ames) test.

Signaling Pathways

Currently, there is no significant body of research linking **12-hydroxystearic acid** to specific signaling pathways in the context of its use in cosmetics or its toxicological profile. Its primary functions are based on its physicochemical properties as a fatty acid.

Logical Relationships in Regulatory Status

The regulatory standing of **12-hydroxystearic acid** is determined by independent assessments in different regions, with recent environmental concerns adding a new dimension.



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Caption: Regulatory status of **12-Hydroxystearic Acid** in the USA and EU.

Conclusion

12-Hydroxystearic acid has a long history of safe use in cosmetic products, supported by comprehensive safety assessments from the CIR Expert Panel. It is considered safe for use in cosmetics in both the United States and the European Union. While the recent ECHA reclassification concerning its environmental impact is a significant development for the supply chain, it does not alter the human safety assessment for its use in cosmetics. The available toxicological data indicates a low potential for irritation, and it is not considered genotoxic or carcinogenic under the conditions of cosmetic use. As with any cosmetic ingredient, formulators should ensure that the final product is non-irritating and non-sensitizing.

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